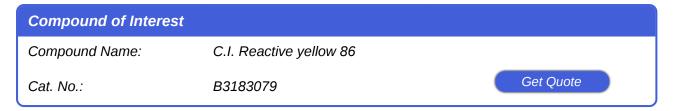


C.I. Reactive Yellow 86: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide to **C.I. Reactive Yellow 86**, a single azo reactive dye. It covers its chemical identity, physicochemical properties, synthesis pathway, and primary applications, with a focus on presenting data relevant to a scientific audience.

Chemical Identification and Properties

C.I. Reactive Yellow 86 is a reactive dye characterized by its brilliant green-yellow hue.[1][2] It is primarily utilized in the textile industry for dyeing cellulosic fibers.[1][2][3] The dye forms a covalent bond with the fiber, ensuring good color fastness.[3]

Table 1: Physicochemical Properties of C.I. Reactive Yellow 86



Property	Value	Source(s)
Molecular Formula	C18H14Cl2N8Na2O9S2	[3][4][5][6][7]
Molecular Weight	667.37 g/mol	[1][4][5][7]
IUPAC Name	disodium;4-[(5-carbamoyl-1-ethyl-6-hydroxy-4-methyl-2-oxopyridin-3-yl)diazenyl]-6-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]benzene-1,3-disulfonate	[8][9]
CAS Registry Number	61951-86-8	[1][4][5][8]
Appearance	Yellow powder; saline suspension	[1][2][3]
Synonyms	ReactiveflavineX-7G, Reactive Yellow M8G, C.I. 192755	[1][2][5][10]
Water Solubility	30 g/L (at 50°C)	[1][2]
Hydrogen Bond Donor Count	3	[8]
Hydrogen Bond Acceptor Count	15	[8]
Topological Polar Surface Area	290 Ų	[8]

Synthesis Pathway

While detailed, step-by-step experimental protocols for laboratory synthesis are not extensively published in publicly available literature, the industrial manufacturing process for **C.I. Reactive Yellow 86** is established. The synthesis is a multi-step process involving the condensation of key intermediates, followed by a diazotization and coupling reaction.

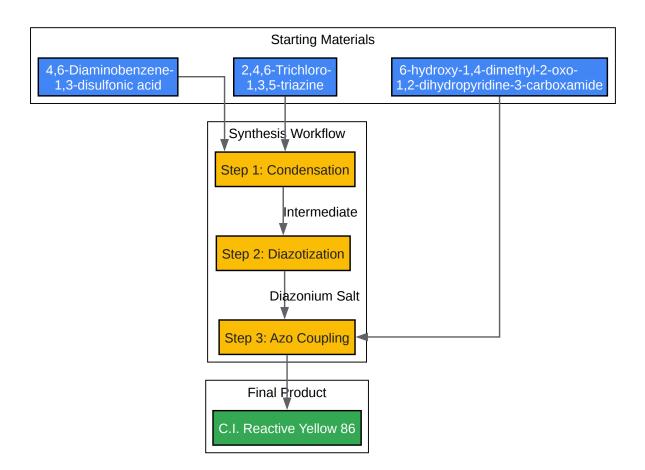
Key Manufacturing Steps:

• Condensation: The process begins with the condensation reaction between 4,6-Diaminobenzene-1,3-disulfonic acid and 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride).



- Diazotization: The product from the condensation step then undergoes diazotization to form a diazonium salt.
- Azo Coupling: Finally, the diazonium salt is coupled with 6-hydroxy-1,4-dimethyl-2-oxo-1,2-dihydropyridine-3-carboxamide.
- Salting Out: The final dye product is isolated from the reaction mixture by salting out.[1][2]

The logical workflow for this synthesis is illustrated in the diagram below.



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Caption: Synthesis workflow for C.I. Reactive Yellow 86.

Applications

The primary application of **C.I. Reactive Yellow 86** is in the textile industry. Its reactive groups, specifically the dichlorotriazine moiety, allow it to form strong covalent bonds with the hydroxyl groups in cellulosic fibers such as cotton and viscose rayon.[3]

- Dyeing: It is used for jig dyeing or disseminated dyeing of cotton and viscose fiber yarns and fabrics.[1][2]
- Printing: The dye is also suitable for direct printing, resist printing, and discharge printing on cotton and rayon fibers.[1][2]
- Research: While primarily an industrial dye, it is broadly categorized as a multifunctional dye
 that can be a tool in biological experiments for observing cell structures or tracking
 biomolecules.[11] However, specific applications in signaling pathway analysis or drug
 development are not documented in the reviewed literature.

Safety and Handling

C.I. Reactive Yellow 86 is classified as an irritant to the skin and eyes. Appropriate personal protective equipment (PPE), including gloves, goggles, and protective clothing, should be worn during handling.[3] Operations should be conducted in a well-ventilated area to avoid inhalation of dust or aerosols.[3]

- WGK (Water Hazard Class) Germany: 3 (Highly hazardous to water)[2][3][6]
- Storage: Recommended storage is at room temperature or between 2-8°C.[2][3][4][6]

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